

# physical properties of 2-isocyano-2-methylpropane

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## Compound of Interest

Compound Name: 2-isocyano-2-methylpropane

Cat. No.: B057918

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An In-depth Technical Guide to the Physical Properties of **2-Isocyano-2-methylpropane**

## Abstract

**2-Isocyano-2-methylpropane**, also known as tert-butyl isocyanide, is a foundational organoisocyanide compound with significant applications in organic synthesis, coordination chemistry, and materials science. Its unique electronic and steric properties make it a valuable ligand and building block. This guide provides a comprehensive overview of its core physical properties, supported by experimental data and methodologies, to serve as a critical resource for researchers, scientists, and professionals in drug development.

## Core Physical Properties

The distinct physical characteristics of **2-isocyano-2-methylpropane** are summarized below. These properties are fundamental to its handling, reactivity, and application in various experimental settings.

## Quantitative Data Summary

For ease of reference and comparison, the key physical and chemical properties of **2-isocyano-2-methylpropane** are presented in the table below.

Property	Value	Units	Notes
Molecular Formula	C <sub>5</sub> H <sub>9</sub> N	-	-
Molecular Weight	83.13	g/mol	-
Appearance	Colorless to light yellow liquid	-	Possesses a characteristic, powerful, and unpleasant odor.
Boiling Point	91-92	°C	At standard atmospheric pressure (760 mmHg).
Melting Point	-11	°C	-
Density	0.744	g/cm <sup>3</sup>	At 20 °C.
Refractive Index (n <sub>D</sub> )	1.393	-	At 20 °C.
Vapor Pressure	40	mmHg	At 25 °C.
Flash Point	-3	°C	-
Solubility			
In Water	Slightly soluble	-	May react with water over time.
In Organic Solvents	Miscible	-	Soluble in ethanol, diethyl ether, and most common organic solvents.

## Experimental Protocols

The determination of the physical properties listed above relies on standardized experimental techniques. Below are generalized methodologies for key measurements.

### Determination of Boiling Point

The boiling point of **2-isocyano-2-methylpropane** is typically determined via distillation under atmospheric pressure.

- Apparatus: A standard distillation setup is used, including a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
  - The round-bottom flask is charged with the **2-isocyano-2-methylpropane** sample and a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
  - Cooling water is circulated through the condenser.
  - The sample is heated gently. The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed. The boiling point is the temperature range over which the majority of the liquid distills.

## Measurement of Density

The density is determined using a pycnometer, which allows for a precise measurement of the volume of the liquid.

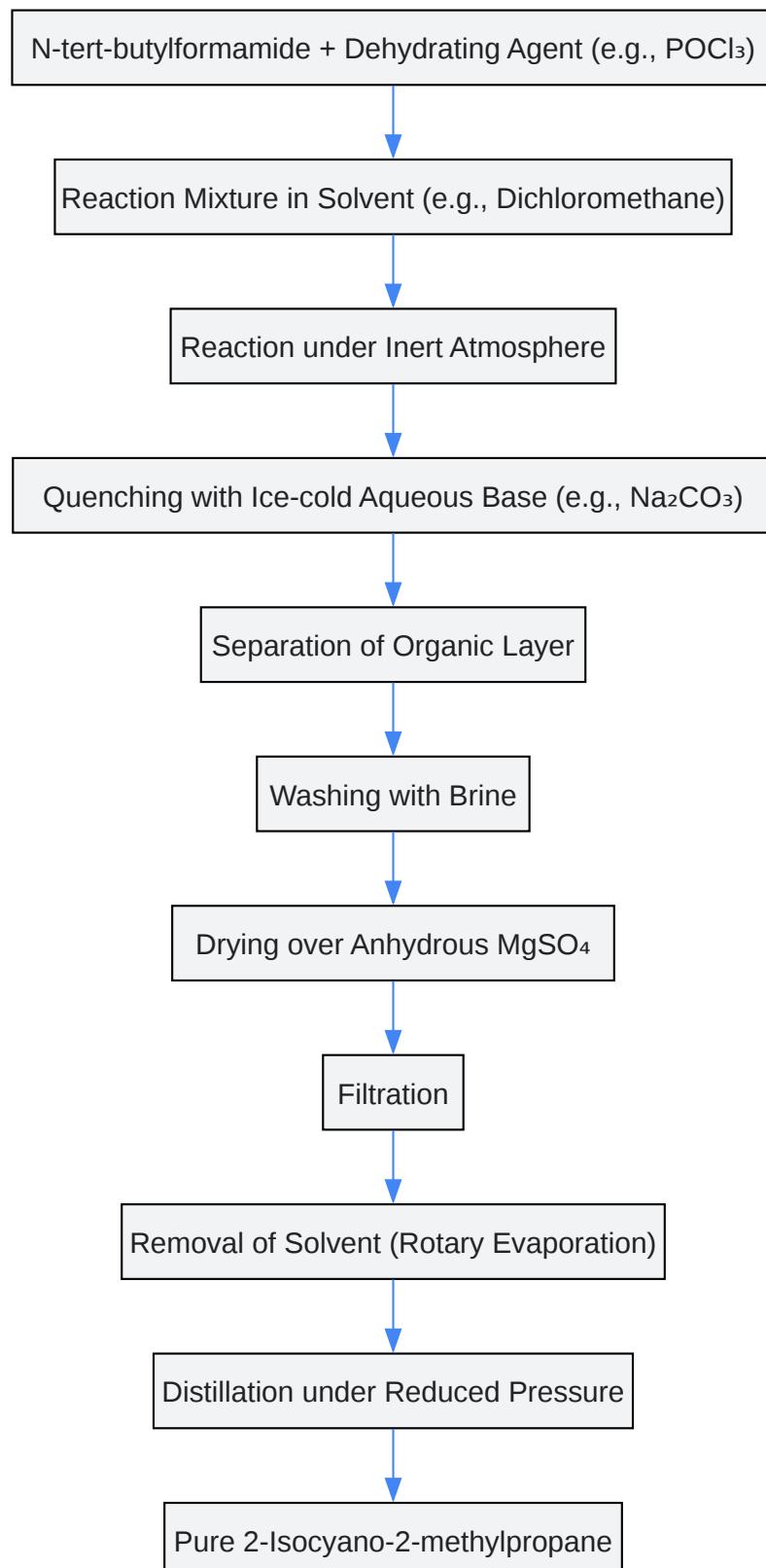
- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - It is then filled with distilled water and weighed again to determine the volume of the pycnometer at a specific temperature.
  - The pycnometer is dried thoroughly and then filled with **2-isocyano-2-methylpropane**.

- The filled pycnometer is weighed. The density is calculated by dividing the mass of the **2-isocyano-2-methylpropane** by the volume of the pycnometer.

## Logical Relationships and Workflows

### Synthesis and Purification Workflow

The synthesis of **2-isocyano-2-methylpropane** often involves the dehydration of N-tert-butylformamide. The following diagram illustrates a typical experimental workflow from synthesis to purification.

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Caption: A generalized workflow for the synthesis and purification of **2-isocyano-2-methylpropane**.

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